An In-depth Technical Guide to Domperidone Impurity D: Structure, Characterization, and Control

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Compound of Interest		
Compound Name:	*Domperidone Impurity D*	
Cat. No.:	*B602248*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

Introduction: The Critical Role of Impurity Profiling in Domperidone Manufacturing

Domperidone is a widely used prokinetic and antiemetic agent that functions as a peripheral dopamine D2-receptor antagonist.[1] As with any active pharmaceutical ingredient (API), ensuring its purity is paramount to the safety and efficacy of the final drug product. Regulatory bodies worldwide, guided by frameworks such as the International Council for Harmonisation (ICH), mandate rigorous control over impurities.[1][2] This guide provides a comprehensive technical overview of a key process-related impurity, **Domperidone Impurity D**, offering insights into its chemical identity, formation, analytical characterization, and control strategies.

Section 1: Chemical Identity and Physicochemical Properties of **Domperidone Impurity D**

Domperidone Impurity D is a significant process-related impurity that requires careful monitoring during the manufacturing of domperidone. A thorough understanding of its chemical structure and properties is the foundation for developing effective analytical and control methods.

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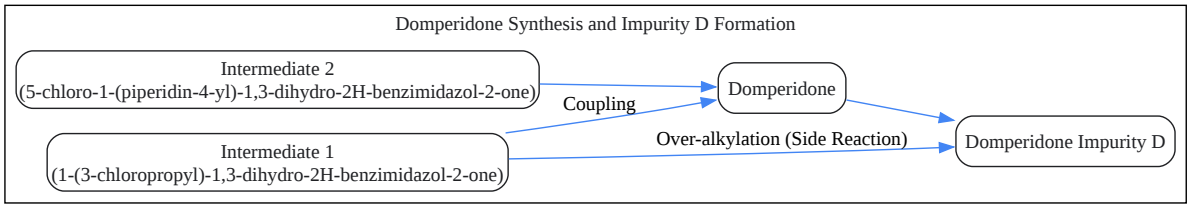
Chemical Structure and Nomenclature

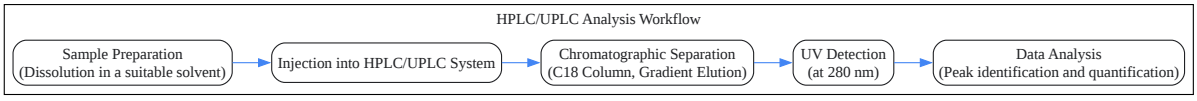
Domperidone Impurity D is structurally similar to the parent drug, with the key difference being the presence of an additional 3-(2-oxo-2,3-dihydro-1H-benzimidazol-1-yl)propyl group.

IUPAC Name: 5-chloro-3-(3-(2-oxo-2,3-dihydro-1H-benzo[d]imidazol-1-yl)propyl)-1-(1-(3-(2-oxo-2,3-dihydro-1H-benzo[d]imidazol-1-yl)propyl)piperidin-4-yl)-1H-benzo[d]imidazol-2(3H)-one[3][4]

Synonym: 3-[3-(2,3-Dihydro-2-oxo-1H-benzimidazol-1-yl)propyl] Domperidone[5]

Chemical Structure:





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Sources

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